

Application Notes and Protocols: Preparation of (E/Z)-GSK5182 Stock Solution in DMSO

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Compound of Interest

Compound Name: (E/Z)-GSK5182

Cat. No.: B15612324

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(E/Z)-GSK5182 is a selective inverse agonist of the estrogen-related receptor γ (ERR γ), a nuclear receptor that plays a significant role in regulating cellular metabolism.^{[1][2]} Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving GSK5182 for in vitro studies. This document provides a detailed protocol for the preparation, storage, and handling of **(E/Z)-GSK5182** stock solutions in DMSO.

Physicochemical Properties and Solubility

A summary of the key quantitative data for **(E/Z)-GSK5182** is presented in the table below. This information is essential for calculating the required mass of the compound to achieve a desired stock solution concentration.

Parameter	Value	Source(s)
Molecular Formula	C ₂₇ H ₃₁ NO ₃	[3]
Molecular Weight	417.55 g/mol	[3]
Solubility in DMSO	≥ 25 - 84 mg/mL (≥ 59.87 - 201.17 mM)	[2][3][4][5]
Appearance	Solid	[6]

Note on Solubility: The reported solubility of GSK5182 in DMSO varies across different suppliers. It is recommended to use fresh, anhydrous (hygroscopic) DMSO for optimal dissolution.[2] If solubility issues arise, techniques such as sonication and gentle warming can be employed to facilitate dissolution.[3][4]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **(E/Z)-GSK5182** in DMSO.

Materials:

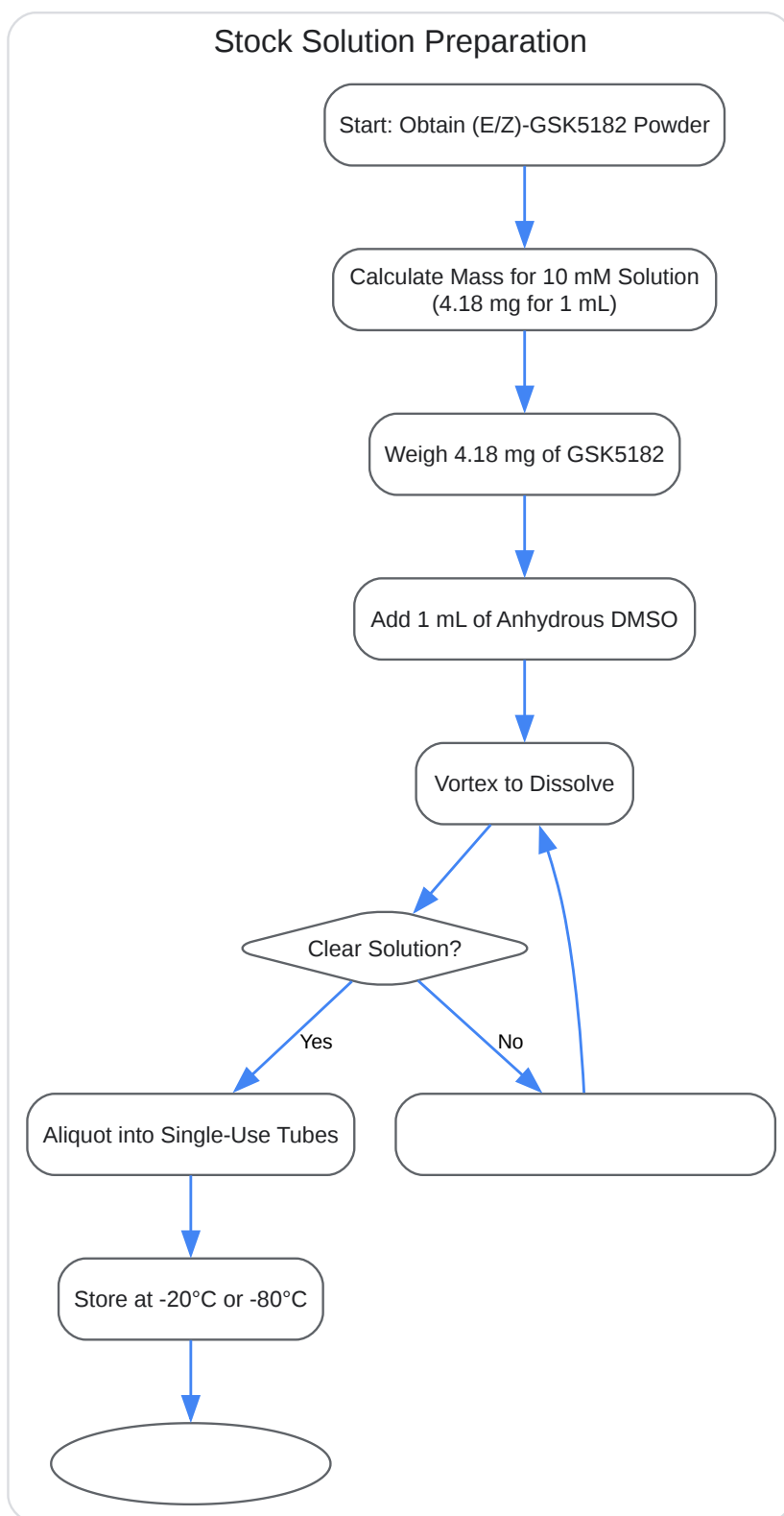
- **(E/Z)-GSK5182** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- **Pre-handling of Compound:** Before opening, centrifuge the vial containing the GSK5182 powder to ensure that all the solid material is collected at the bottom of the vial.[4]
- **Mass Calculation:** To prepare 1 mL of a 10 mM stock solution, calculate the required mass of GSK5182 using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 417.55 \text{ g/mol} / 1000 = 4.176 \text{ mg}$
- **Weighing:** Carefully weigh out approximately 4.18 mg of **(E/Z)-GSK5182** powder and transfer it to a sterile microcentrifuge tube or an amber glass vial.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the vial containing the GSK5182 powder.
- **Dissolution:**
 - Cap the vial tightly and vortex the solution until the solid is completely dissolved.
 - If the compound does not fully dissolve, sonicate the vial for 5-10 minutes or warm it gently in a water bath (up to 80°C) until a clear solution is obtained.[3] Visually inspect the solution against a light source to ensure no particulates are present.
- **Storage:**
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[7]
 - Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[1][2] Ensure the storage vials are tightly sealed to prevent moisture absorption by the DMSO.

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **(E/Z)-GSK5182** stock solution.



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Caption: Workflow for preparing **(E/Z)-GSK5182** stock solution in DMSO.

Application Guidelines

- **Dilution for In Vitro Assays:** When preparing working solutions for cell-based assays, it is crucial to maintain the final concentration of DMSO below 0.5% to avoid cellular toxicity.^[7] It is advisable to perform serial dilutions to prevent precipitation of the compound.
- **Use in Experiments:** Always thaw the stock solution completely and bring it to room temperature before use. Ensure the solution is clear before making dilutions. If any precipitate is observed, the dissolution steps (sonication/warming) may need to be repeated.
- **Control Experiments:** A vehicle control containing the same final concentration of DMSO as the experimental samples should always be included in assays to account for any effects of the solvent.^[7]

By adhering to these protocols and guidelines, researchers can ensure the consistent and effective use of **(E/Z)-GSK5182** in their experiments.

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